

In-Depth Technical Guide: Direct Blue 67 (CAS Number 3354-97-0)

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Compound of Interest

Compound Name: Direct blue 67

Cat. No.: B1217340

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Executive Summary

Direct Blue 67, identified by CAS number 3354-97-0, is a diazo anionic dye. This document provides a comprehensive technical overview of its physicochemical properties, toxicological profile, and potential applications in research. Due to the limited availability of specific experimental data for **Direct Blue 67** in the public domain, this guide also draws upon general knowledge of direct azo dyes to provide a broader context for its potential characteristics and handling. All quantitative data is presented in structured tables, and where applicable, generalized experimental workflows are visualized.

Physicochemical Properties

Direct Blue 67 is a complex organic salt with the molecular formula $C_{34}H_{24}N_5Na_3O_{12}S_3$.^[1] It is characterized by the presence of two azo groups ($-N=N-$), which are responsible for its color.^[2] Its high molecular weight and multiple sulfonate groups contribute to its solubility in water.^{[2][3]}

Table 1: Physicochemical Data of **Direct Blue 67**

Property	Value	Reference
CAS Number	3354-97-0	[1]
Molecular Formula	C ₃₄ H ₂₄ N ₅ Na ₃ O ₁₂ S ₃	[1]
Molecular Weight	859.75 g/mol	[1]
Appearance	Bluish-red or black powder	[3]
Synonyms	C.I. Direct Blue 67, C.I. 27925, Direct Fast Blue 3RL, Direct Supra Light Fast Blue 3R	[1]
Absorption Maximum (λ _{max})	~573 nm (in aqueous solution, context of degradation study)	[4]

Table 2: Solubility Profile of **Direct Blue 67**

Solvent	Solubility	Reference
Water	Soluble	[3]
Ethanol	Slightly soluble	[3]
Other Organic Solvents	Insoluble	[5]

Toxicological Profile

Specific toxicological data for **Direct Blue 67**, such as LD50 values, are not readily available in peer-reviewed literature. However, as a member of the azo dye class, its potential for metabolic cleavage into aromatic amines warrants careful consideration.[5] Azo dyes, as a class, have been associated with potential mutagenicity and carcinogenicity, primarily due to the toxicological properties of their constituent aromatic amines.[5]

It is crucial to note that no specific carcinogenicity classification by major regulatory bodies such as IARC or NTP was found for **Direct Blue 67** (CAS 3354-97-0). The information available pertains to other direct dyes. For instance, NIOSH recommends that other benzidine-derived dyes like Direct Blue 6 be handled as potential human carcinogens.[6]

Table 3: Toxicological Data Summary

Parameter	Data	Reference
Acute Oral LD50 (Rat)	Not available	
Acute Dermal LD50 (Rabbit)	Not available	
Carcinogenicity (IARC, NTP)	Not classified for Direct Blue 67	
Genotoxicity	Data not available	

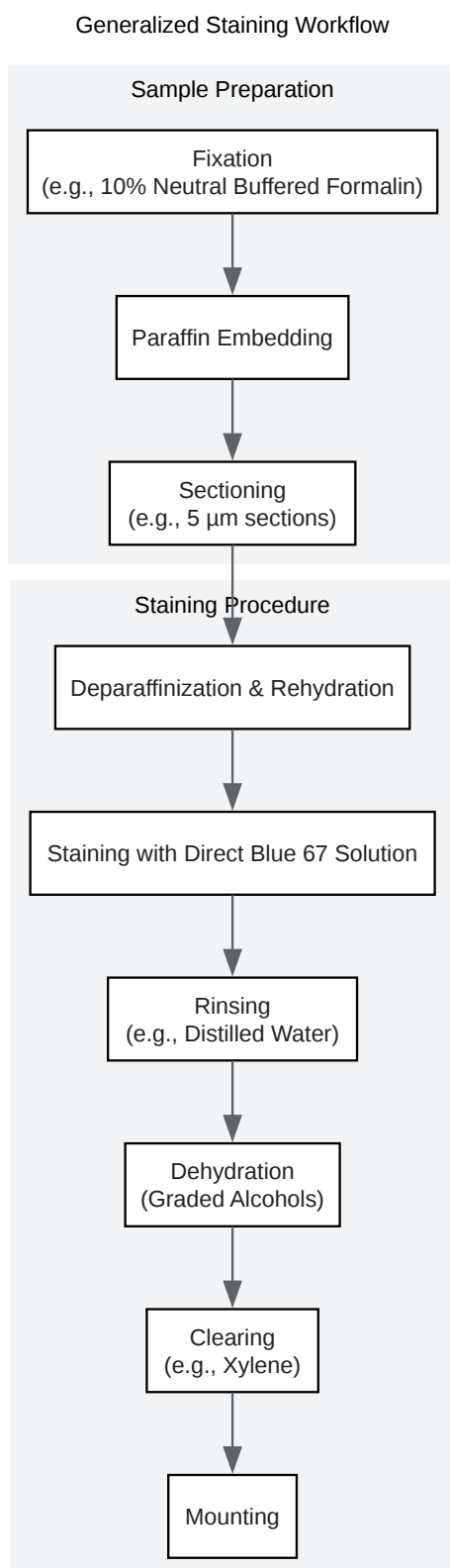
Given the lack of specific data, it is recommended to handle **Direct Blue 67** with the same precautions as other potentially hazardous azo dyes. This includes the use of appropriate personal protective equipment (PPE), such as gloves, lab coats, and eye protection, and working in a well-ventilated area to minimize inhalation exposure.

Experimental Protocols and Applications

While **Direct Blue 67** is listed for use in dyeing textiles, leather, and paper, specific, detailed protocols for its application in a research context, such as histological staining or as a fluorescent probe, are not well-documented in scientific literature.^[1] However, based on the general properties of direct dyes, a generalized protocol for its potential use in biological staining can be extrapolated. Direct dyes are anionic and bind to tissues, particularly collagen, through hydrogen bonding.

Generalized Staining Workflow

The following diagram illustrates a generalized workflow for a direct staining procedure, which could be adapted for **Direct Blue 67**.



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Caption: Generalized workflow for histological staining.

Hypothetical Experimental Protocol for Tissue Staining

This protocol is a hypothetical adaptation based on general histological techniques and has not been specifically validated for **Direct Blue 67**. Optimization would be required.

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (2 changes, 5 minutes each).
 - Transfer through graded alcohols: 100% (2 changes, 3 minutes each), 95% (1 change, 3 minutes), 70% (1 change, 3 minutes).
 - Rinse in distilled water.
- Staining:
 - Prepare a 1% (w/v) solution of **Direct Blue 67** in distilled water.
 - Immerse slides in the staining solution for 10-30 minutes.
 - Optimization step: Staining time may need to be adjusted based on tissue type and desired intensity.
- Rinsing and Differentiation:
 - Rinse slides briefly in distilled water to remove excess stain.
 - Optional differentiation: A brief rinse in 70% ethanol may be used to remove non-specific background staining.
- Dehydration, Clearing, and Mounting:
 - Dehydrate slides through graded alcohols (95%, 100%).
 - Clear in xylene.
 - Mount with a permanent mounting medium.

Potential Signaling Pathways and Mechanisms of Action

There is currently no available scientific literature detailing the specific effects of **Direct Blue 67** on any cellular signaling pathways or its precise mechanism of action in a biological context. As a diazo anionic dye, any biological activity would likely be related to its chemical structure and its ability to interact with cellular components. The potential for metabolic activation to carcinogenic amines is a primary toxicological concern for azo dyes.

The following diagram illustrates a generalized, hypothetical pathway for the metabolic activation of an azo dye.



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Caption: Hypothetical metabolic pathway of an azo dye.

Conclusion

Direct Blue 67 (CAS 3354-97-0) is a diazo dye with established physicochemical properties but a significant lack of specific toxicological and application data in the scientific literature. Researchers, scientists, and drug development professionals should exercise caution when handling this compound, adhering to safety protocols for potentially hazardous azo dyes. The information and generalized protocols provided in this guide are intended to serve as a starting point for further investigation, and it is strongly recommended that specific studies be conducted to determine its precise biological and toxicological characteristics before its adoption in experimental workflows.

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